

Iron(III) Choline Citrate: Operational Disposal & Handling Guide

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *Iron(iii)choline citrate*

Cat. No.: *B13816953*

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Executive Summary & Scientific Rationale

Iron(III) choline citrate (Ferrocholate, CAS 1336-80-7) is a chelated iron complex widely used in cell culture media and nutritional research to enhance iron bioavailability while minimizing the oxidative stress associated with free ferric ions ().

While often classified as "low toxicity" compared to heavy metal salts like cadmium or lead, improper disposal poses significant operational risks. The chelate structure effectively masks the iron ion in neutral solution, but environmental changes (pH shifts in waste streams) can trigger dissociation. This releases free iron, which can catalyze Fenton reactions in mixed chemical waste, leading to exothermic events or pipe corrosion.

Core Directive: Treat all Iron(III) choline citrate waste as Non-RCRA Regulated Chemical Waste (unless mixed with hazardous solvents). Do not utilize sanitary sewer disposal without explicit written authorization from your facility's Environmental Health & Safety (EHS) department.

Chemical Properties & Hazard Assessment

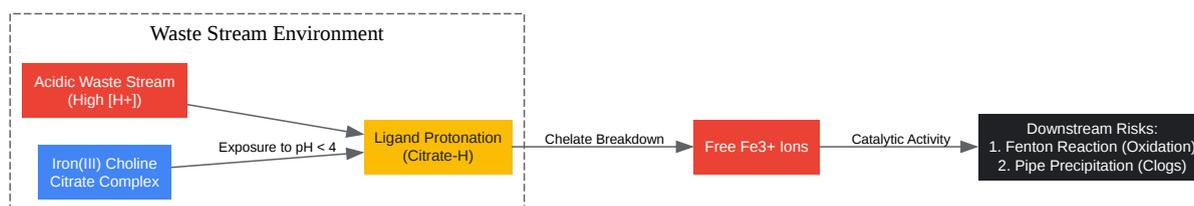
Understanding the physicochemical behavior of this chelate is a prerequisite for safe disposal.

Physical & Chemical Data Table

Property	Specification	Operational Implication
CAS Number	1336-80-7	Unique identifier for waste labeling.
Appearance	Yellow-brown to reddish powder	High visibility; easy to detect spills.
Solubility	Highly soluble in water	Risk: Easily mobilized into water tables if landfilled improperly.
Stability	Stable at neutral pH	Risk: Dissociates in strong acids/bases.
Reactivity	Incompatible with Strong Oxidizers	Do not mix with Nitric Acid or Peroxides in waste drums.
RCRA Status	Not P-Listed or U-Listed	Generally non-hazardous, but state regulations vary.

Mechanism of Action & Stability (Scientific Context)

To understand why we segregate this waste, one must understand its dissociation. In culture, the citrate/choline complex shields the iron. In a waste drum containing acids, protons compete with the citrate ligand, ejecting



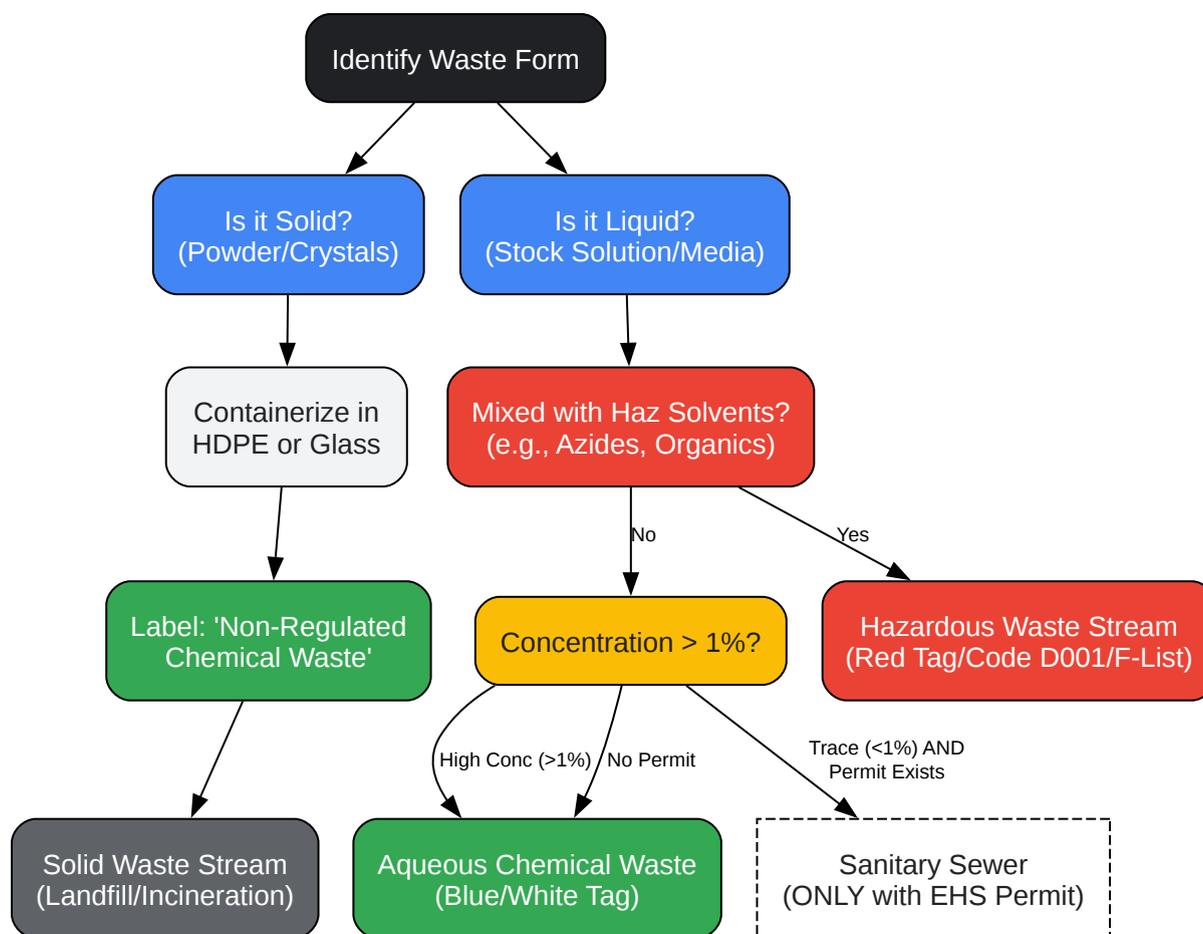
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Figure 1: Chelate instability in acidic waste streams. Segregation prevents the release of reactive iron ions.

Disposal Procedures

Decision Matrix: Waste Classification

Follow this logic flow to determine the correct disposal path for your specific material state.



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Figure 2: Operational decision tree for Ferrocholate disposal.

Protocol A: Solid Waste (Powder/Expired Reagent)

Scope: Pure Iron(III) choline citrate powder or spill cleanup materials.

- Containment: Transfer material into a chemically compatible container (HDPE plastic or amber glass). Do not use metal containers, as residual moisture can cause corrosion.
- Labeling: Apply a "Non-RCRA Regulated Chemical Waste" label.
 - Constituents: Iron(III) Choline Citrate.[1][2]
 - Hazards: Irritant (Check "Other").
- Segregation: Store away from oxidizers (nitrates, perchlorates) until pickup.
- Disposal: Hand off to your facility's waste management vendor for incineration or Class I landfill.

Protocol B: Liquid Waste (Stock Solutions & Media)

Scope: Expired stock solutions (>10mM) or supernatant.

- No Drain Disposal: Do not pour down the sink. While iron is a nutrient, high concentrations can disrupt the bacterial balance in municipal wastewater treatment plants and violate local discharge limits (often <10 ppm for metals).
- Consolidation: Pour into a dedicated "Aqueous Chemical Waste" carboy.
 - Compatibility Check: Ensure the carboy does not contain strong acids (Sulfuric/Hydrochloric) to prevent exothermic dissociation.
- pH Adjustment (Optional): If the solution is highly acidic, neutralize to pH 6–8 using Sodium Bicarbonate before consolidation to ensure chelate stability.

Protocol C: Empty Containers & Rinsate

Scope: "Empty" reagent bottles.

- Triple Rinse: Rinse the bottle three times with water.
- Rinsate Management:
 - First Rinse: Collect and treat as Liquid Waste (Protocol B).
 - Second/Third Rinse: Can usually be drain-disposed if local regulations allow for trace metal discharge.
- Defacing: Cross out the original label and mark "Empty/Triple Rinsed."
- Recycling: Place in glass/plastic recycling or trash depending on facility rules.

Emergency Response (Spill Management)

In the event of a powder spill:

- PPE: Don Safety Goggles, Lab Coat, and Nitrile Gloves (0.11 mm thickness minimum).
- Containment: Cover the spill with a damp paper towel to prevent dust generation.
- Cleanup: Sweep up the damp material (do not dry sweep dust).
- Surface Decon: Wipe the area with water followed by a mild detergent. Iron stains can be stubborn; a dilute sodium citrate solution can help solubilize residual iron stains.

References & Regulatory Grounding[3][4][5]

- PubChem. (2025).[1] Iron(III) choline citrate | C33H63Fe2N3O24.[1] National Library of Medicine. [[Link](#)]
- Ball State University. (n.d.).[3] Disposal of Laboratory Wastes: Requirements for Chemical Disposal to Sinks and Drains. [[Link](#)]

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Sources

- [1. Iron\(iii\)choline citrate | C33H63Fe2N3O24 | CID 44134720 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. chemicalbook.com \[chemicalbook.com\]](#)
- [3. bsu.edu \[bsu.edu\]](#)
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